

Application Notes: Isopropylamine Dodecylbenzenesulfonate (IPADBS) in Enhanced Oil Recovery

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Compound of Interest

Compound Name: Isopropylamine
dodecylbenzenesulfonate

Cat. No.: B12331536

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Introduction

Isopropylamine dodecylbenzenesulfonate (IPADBS) is an anionic surfactant that has shown significant promise in chemical enhanced oil recovery (EOR) applications.[1] As a member of the linear alkylbenzene sulfonate (LAS) family, its amphiphilic nature, comprising a hydrophilic sulfonate head and a hydrophobic alkylbenzene tail, allows it to effectively reduce the interfacial tension (IFT) between crude oil and water.[1] This reduction in IFT is a primary mechanism for mobilizing residual oil trapped in reservoir pores after primary and secondary recovery methods. Furthermore, IPADBS can alter the wettability of reservoir rock, a crucial factor in improving oil displacement efficiency.[1][2]

Mechanism of Action

The primary role of IPADBS in EOR is to overcome the capillary forces that trap oil within the porous rock matrix. This is achieved through two main mechanisms:

- **Interfacial Tension (IFT) Reduction:** IPADBS molecules accumulate at the oil-water interface, effectively lowering the IFT.[1] When the IFT is reduced to ultra-low levels (typically $<10^{-2}$ mN/m), the capillary forces are minimized, allowing the trapped oil ganglia to be mobilized and displaced by the injected fluid.[3]

- **Wettability Alteration:** Many oil reservoirs are initially oil-wet or mixed-wet, meaning the rock surface has a higher affinity for oil than for water.[4] This condition hinders the displacement of oil by water. IPADBS can adsorb onto the rock surface, altering its wettability towards a more water-wet state.[1][2][5] A water-wet surface facilitates the formation of a continuous water film, which aids in the stripping and displacement of the oil phase.

Applications in Enhanced Oil Recovery

IPADBS is primarily utilized in surfactant flooding, a chemical EOR method. It can be used in various formulations, often in combination with polymers and alkalis (alkaline-surfactant-polymer or ASP flooding), to optimize performance for specific reservoir conditions. Key applications include:

- **Mobilization of Residual Oil:** The principal application is to reduce residual oil saturation in mature oil fields, thereby increasing the overall recovery factor.
- **Improved Sweep Efficiency:** In conjunction with polymers, which increase the viscosity of the injected water, IPADBS helps to improve the macroscopic sweep efficiency by preventing viscous fingering and ensuring a more uniform displacement front.
- **Carbonate and Sandstone Reservoirs:** While performance is reservoir-specific, anionic surfactants like IPADBS have been investigated for use in both sandstone and carbonate reservoirs to alter wettability and reduce IFT.[4][6]

Data Presentation

The following tables summarize representative quantitative data for the performance of anionic surfactants similar to IPADBS in EOR applications, as specific comprehensive data for IPADBS was not available in the public domain. These values should be considered as illustrative of the potential performance.

Table 1: Representative Interfacial Tension (IFT) Reduction

Surfactant System	Crude Oil Type	Initial IFT (mN/m)	IFT with Surfactant (mN/m)	Temperature (°C)
Anionic Surfactant (LAS type)	Light Crude	25.5	1.2×10^{-1}	45
Anionic Surfactant + Alkali	Medium Crude	21.3	5.0×10^{-3}	60
Anionic Surfactant + Polymer	Heavy Crude	28.1	8.5×10^{-2}	75

Note: Data synthesized from multiple sources for illustrative purposes.

Table 2: Representative Wettability Alteration (Contact Angle Measurement)

Rock Type	Initial Wettability	Initial Contact Angle (°)	Final Contact Angle (°) with Surfactant	Wettability after Treatment
Sandstone	Oil-wet	135	45	Water-wet
Carbonate	Oil-wet	150	65	Intermediate-wet
Sandstone	Intermediate-wet	95	30	Strongly Water-wet

Note: Data synthesized from multiple sources for illustrative purposes.

Table 3: Representative Core Flooding Performance

Flooding Strategy	Permeability (mD)	Porosity (%)	Additional Oil Recovery (% OOIP)
Waterflooding followed by Surfactant Flood	150	22	15 - 25
Alkaline-Surfactant-Polymer (ASP) Flood	250	25	20 - 35
Surfactant-Polymer (SP) Flood	100	20	12 - 20

Note: OOIP = Original Oil in Place. Data synthesized from multiple sources for illustrative purposes.

Experimental Protocols

Detailed methodologies for key experiments to evaluate the effectiveness of IPADBS in EOR are provided below.

1. Interfacial Tension (IFT) Measurement Protocol

- Objective: To determine the IFT between crude oil and an aqueous solution of IPADBS at various concentrations to identify the critical micelle concentration (CMC) and the potential for achieving ultra-low IFT.
- Apparatus: Spinning drop tensiometer, precision syringe pump, temperature-controlled chamber, high-resolution camera.
- Procedure:
 - Prepare a series of aqueous solutions of IPADBS in synthetic brine mimicking the reservoir's water composition. Concentrations should range from below to above the expected CMC.
 - Calibrate the spinning drop tensiometer according to the manufacturer's instructions.

- Fill a clean glass capillary tube with the denser phase (typically the aqueous surfactant solution).
- Inject a small droplet of the less dense phase (crude oil) into the center of the capillary tube using a microsyringe.
- Place the capillary tube in the tensiometer's temperature-controlled chamber set to the reservoir temperature.
- Rotate the capillary tube at a high speed. The centrifugal force will elongate the oil droplet.
- Capture images of the elongated droplet using the high-resolution camera.
- Measure the length and diameter of the droplet from the captured images.
- Calculate the IFT using the Vonnegut equation, which relates the droplet shape, rotational speed, and the density difference between the two phases.
- Repeat the measurement for each IPADBS concentration until a stable IFT value is obtained.
- Plot IFT versus surfactant concentration to determine the CMC.

2. Wettability Alteration Assessment Protocol (Contact Angle Measurement)

- Objective: To quantify the change in wettability of a reservoir rock surface from oil-wet to water-wet upon treatment with an IPADBS solution.
- Apparatus: Contact angle goniometer, environmental chamber, high-resolution camera, syringe for droplet deposition.
- Procedure:
 - Prepare polished core plugs or flat mineral surfaces representative of the reservoir rock.
 - Clean the surfaces thoroughly with appropriate solvents to remove any contaminants.
 - Saturate the surfaces with synthetic brine.

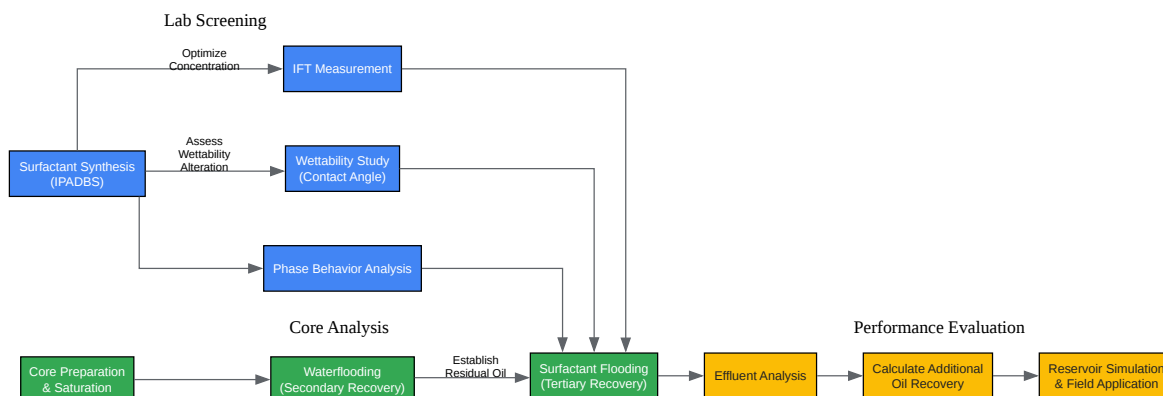
- Age the surfaces in crude oil at reservoir temperature for several weeks to establish an oil-wet condition.
- Measure the initial contact angle by placing a droplet of brine on the oil-aged surface submerged in crude oil (sessile drop method). Capture an image and measure the angle between the droplet and the surface.
- Immerse the oil-aged surfaces in the IPADBS solution at the desired concentration and reservoir temperature for a specified period (e.g., 24-48 hours).
- After treatment, place the surface in a cuvette filled with crude oil.
- Place a droplet of the IPADBS solution onto the surface and measure the contact angle again.
- A significant decrease in the contact angle indicates a shift towards water-wet conditions.

3. Core Flooding Protocol

- Objective: To evaluate the effectiveness of IPADBS in displacing residual oil from a reservoir core sample under simulated reservoir conditions.
- Apparatus: Core holder, high-pressure pumps for fluid injection, back-pressure regulator, temperature-controlled oven, fluid collection system, pressure transducers.
- Procedure:
 - Select a representative core plug from the reservoir of interest.
 - Clean and dry the core, then measure its porosity and permeability.
 - Saturate the core with synthetic brine.
 - Flood the core with crude oil to establish irreducible water saturation.
 - Perform a secondary waterflood by injecting brine until no more oil is produced to determine the residual oil saturation.

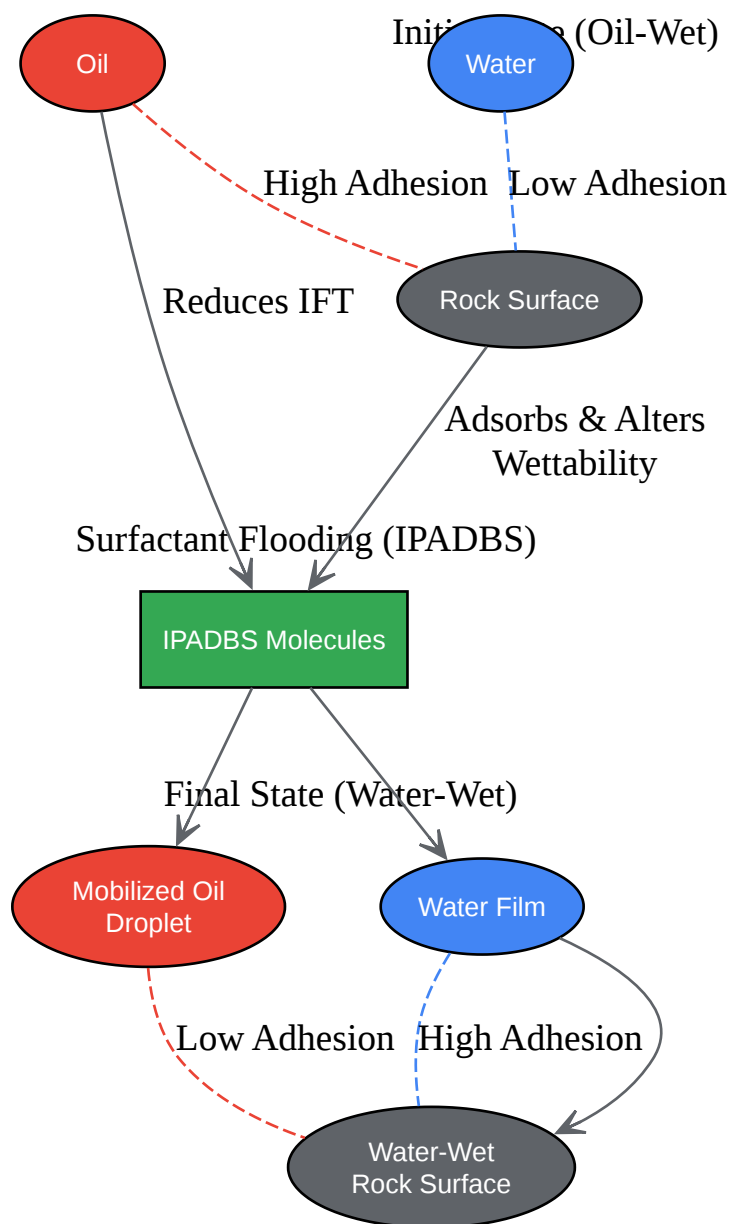
- Prepare the IPADBS flooding solution at the optimal concentration determined from IFT and wettability studies.
- Inject the IPADBS solution into the core at a constant flow rate, maintaining reservoir temperature and pressure.
- Collect the effluent in fractions and measure the volume of oil and water produced.
- Continue the surfactant flood until oil production ceases.
- A subsequent polymer flood may be conducted to improve sweep efficiency.
- Calculate the additional oil recovery as a percentage of the original oil in place (OOIP).

Visualization of Workflows and Mechanisms



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Figure 1: Experimental workflow for evaluating IPADBS in EOR.



Mechanism of IPADBS at the Pore Scale

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Figure 2: Pore-scale mechanism of IPADBS in EOR.

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